

Proper Disposal of 1,4-Benzenediamine, N-phenyl-, monohydrochloride: A Comprehensive Guide

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Compound of Interest

Compound Name: *1,4-Benzenediamine, N-phenyl-, monohydrochloride*

Cat. No.: *B147430*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **1,4-Benzenediamine, N-phenyl-, monohydrochloride** (CAS No. 2198-59-6), also known as N-phenyl-p-phenylenediamine monohydrochloride. Adherence to these procedures is critical to ensure personal safety and environmental protection.

Immediate Safety and Hazard Information

1,4-Benzenediamine, N-phenyl-, monohydrochloride is a chemical that poses several health risks. It is harmful if swallowed and causes skin and serious eye irritation.^[1] Therefore, strict adherence to safety protocols is mandatory when handling this compound.

Hazard Identification and Precautionary Measures

| Hazard Statement | GHS Classification | Precautionary Statement |
|-------------------------------|--------------------------------------|---|
| Harmful if swallowed | Acute Toxicity, Oral (Category 4) | P270: Do not eat, drink or smoke when using this product. P301+P312+P330: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth. [1] |
| Causes skin irritation | Skin Irritation (Category 2) | P264: Wash hands and face thoroughly after handling. P280: Wear protective gloves, eye protection. P302+P352+P332+P313+P362+P364: IF ON SKIN: Wash with plenty of water. If skin irritation occurs: Get medical advice or attention. Take off contaminated clothing and wash it before reuse. [1] |
| Causes serious eye irritation | Serious Eye Irritation (Category 2A) | P280: Wear protective gloves, eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [1] |

Experimental Protocols for Safe Disposal

The proper disposal of **1,4-Benzenediamine, N-phenyl-, monohydrochloride**, and its contaminated materials, should be treated as hazardous waste.[\[2\]](#) Disposal must be conducted in accordance with all applicable federal, state, and local regulations.

Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling the chemical for disposal, ensure you are wearing appropriate PPE. This includes:
 - Hand Protection: Protective gloves.[\[1\]](#)
 - Eye Protection: Safety glasses or goggles. A face-shield may be necessary depending on the situation.[\[1\]](#)
 - Skin and Body Protection: Protective clothing and boots as required.[\[1\]](#)
 - Respiratory Protection: A dust respirator should be used, especially where dust formation is possible.[\[1\]](#)
- Waste Collection:
 - Carefully sweep up or vacuum the solid material, avoiding dust generation.
 - For small spills, you can dampen the solid material with 60-70% ethanol before transferring it to a suitable container.[\[3\]](#)
 - Place the chemical waste into a suitable, labeled, and closed container for disposal.[\[2\]](#)
- Container Labeling:
 - Clearly label the waste container with the chemical name: "**1,4-Benzenediamine, N-phenyl-, monohydrochloride**" and the associated hazards (e.g., "Toxic," "Irritant").
- Storage Pending Disposal:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents and strong acids.[\[4\]](#)
 - The storage area should be secure and accessible only to authorized personnel.[\[5\]](#)
- Final Disposal:

- Dispose of the hazardous waste through a licensed and approved waste disposal company.
- Provide the waste disposal company with a copy of the Safety Data Sheet (SDS).
- Do not dispose of this chemical into drains or the environment.[5][6]
- Decontamination:
 - Thoroughly decontaminate all equipment and the work area after handling and disposal.
 - Wash hands and any exposed skin thoroughly with soap and water.

Disposal Workflow

Caption: Workflow for the safe disposal of **1,4-Benzenediamine, N-phenyl-, monohydrochloride**.

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